

Chemical and physical properties of Dulcitol-13C6.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dulcitol-13C6*

Cat. No.: *B12400624*

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Dulcitol-13C6: A Technical Guide for Researchers

Introduction

Dulcitol-13C6, also known as Galactitol-13C6, is the isotopically labeled form of dulcitol where all six carbon atoms are replaced with the Carbon-13 (^{13}C) isotope. This stable, non-radioactive labeling makes it an invaluable tool in metabolic research and clinical diagnostics, particularly as an internal standard for the quantification of its unlabeled counterpart, galactitol. This guide provides an in-depth overview of the chemical and physical properties of Dulcitol-13C6, its role in metabolic pathways, and detailed experimental protocols for its application.

Chemical and Physical Properties

Dulcitol-13C6 shares nearly identical physical and chemical properties with unlabeled dulcitol, with the primary distinction being its increased molecular weight due to the six ^{13}C atoms. It is a sugar alcohol (or polyol) and is the reduction product of galactose.[1][2] It appears as a white crystalline powder with a slightly sweet taste.[2]

Table 1: Physicochemical Properties of Dulcitol-13C6

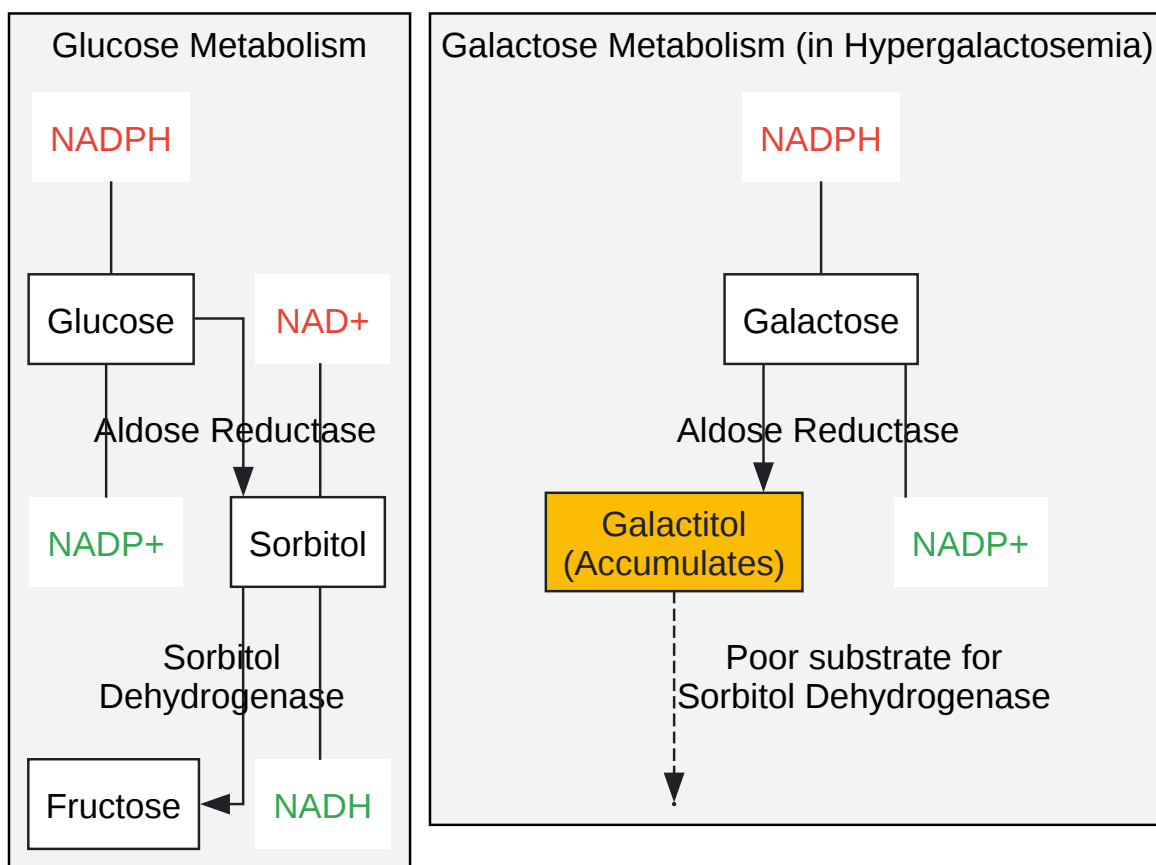
Property	Value	Reference(s)
Synonyms	Galactitol-13C6, Dulcitol-13C6, Euonymit-13C6	[3][4]
Molecular Formula	$^{13}\text{C}_6\text{H}_{14}\text{O}_6$	[3][4]
Molecular Weight	188.13 g/mol	[3][5]
Unlabeled CAS Number	608-66-2	[1]
Appearance	White crystalline powder	[2]
Melting Point	188-191 °C (for unlabeled Dulcitol)	[6]
Solubility (Water)	50 mg/mL (for unlabeled Dulcitol)	[7]
SMILES (Isotopic)	O[13CH2]--INVALID-LINK----INVALID-LINK----INVALID-LINK--[13CH2]O	[5]
InChI Key (Unlabeled)	FBPFZTCFMRRESA-GUCUJZIJSA-N	[1]
Storage Temperature	+4°C	[8]

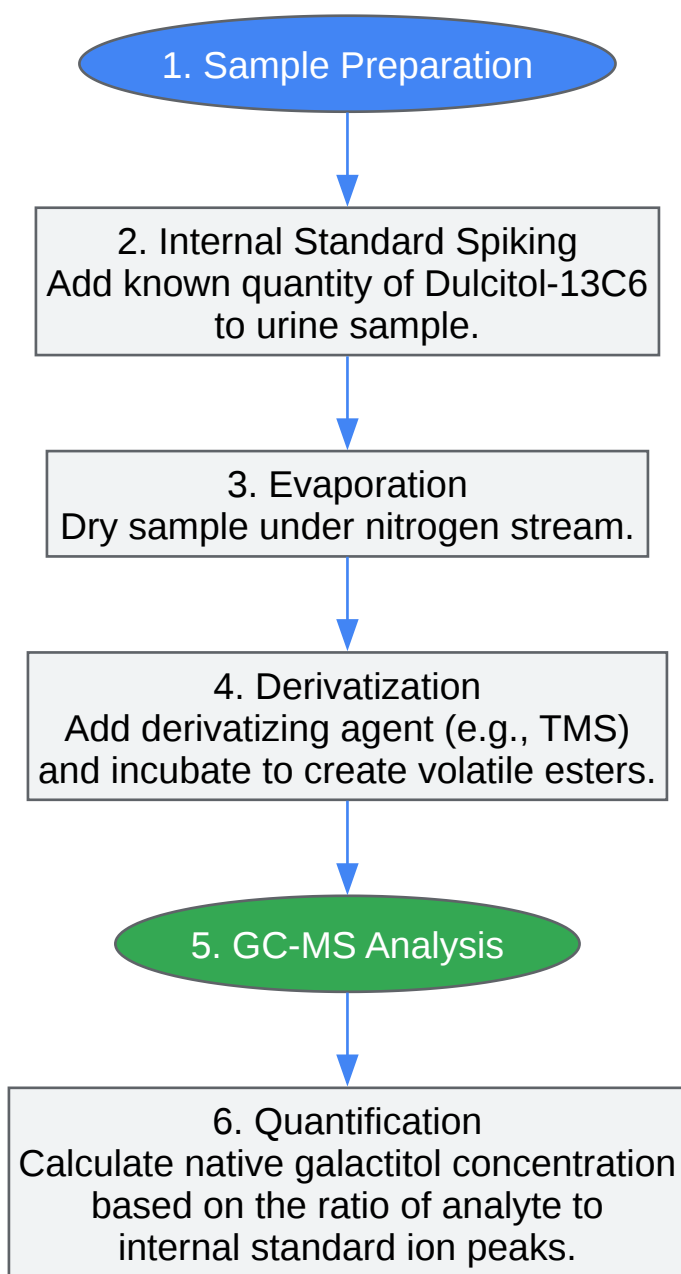
Metabolic Pathway Involvement: The Polyol Pathway

Dulcitol is a key metabolite in the polyol pathway, an alternative route for glucose and galactose metabolism.[9][10] In conditions of high galactose concentration, such as the genetic disorder galactosemia, the primary Leloir pathway of galactose metabolism becomes saturated or is deficient.[11] This shunts excess galactose into the polyol pathway.

The enzyme aldose reductase reduces galactose to galactitol, a reaction that consumes the cofactor NADPH.[1][9] Unlike sorbitol, which is formed from glucose and can be further metabolized to fructose, galactitol is a poor substrate for the subsequent enzyme, sorbitol

dehydrogenase.[11] Consequently, galactitol accumulates within cells, leading to osmotic stress, oxidative damage due to NADPH depletion, and the formation of cataracts, a classic symptom of galactosemia.[11][12]





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- To cite this document: BenchChem. [Chemical and physical properties of Dulcitol-13C6.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12400624#chemical-and-physical-properties-of-dulcitol-13c6]

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